

Introduction: The Role of 2,4-Dinitrophenylhydrazone Derivatives

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Compound of Interest

Compound Name: *m*-Tolualdehyd-2,4-dinitrophenylhydrazone

Cat. No.: B15351843

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The reaction between an aldehyde or ketone and 2,4-dinitrophenylhydrazine (DNPH), often in a solution known as Brady's reagent, is a classic and reliable method in qualitative organic analysis.[1] This reaction yields a 2,4-dinitrophenylhydrazone, which is typically a brightly colored solid with a sharp, characteristic melting point.[2][3][4] The formation of a yellow, orange, or red precipitate upon addition of Brady's reagent is a positive test for the carbonyl group in aldehydes and ketones.[3]

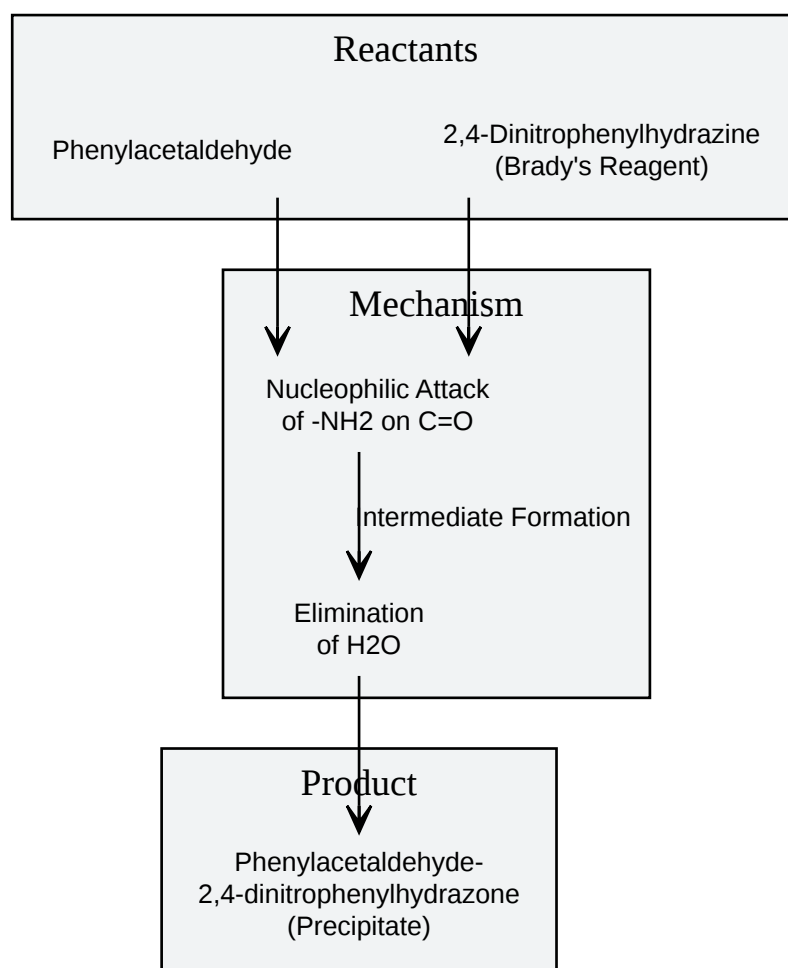
Phenylacetaldehyde is an organic compound with a characteristic honey-like odor, used in the synthesis of fragrances and polymers.[5] Its derivatization to Phenylacetaldehyde-2,4-dinitrophenylhydrazone facilitates its identification, as the derivative is a stable, crystalline solid that can be easily purified and analyzed.[4][6]

Synthesis and Reaction Mechanism

The formation of Phenylacetaldehyde-2,4-dinitrophenylhydrazone is a condensation reaction, which proceeds through a nucleophilic addition-elimination mechanism.[3][7][8] The lone pair of electrons on the terminal amino group of 2,4-dinitrophenylhydrazine acts as a nucleophile, attacking the electrophilic carbonyl carbon of phenylacetaldehyde.[8][9] This initial addition is

followed by a dehydration step, eliminating a molecule of water to form the stable hydrazone product.[2][3][9]

The reaction is typically acid-catalyzed. The acid protonates the carbonyl oxygen, increasing the electrophilicity of the carbonyl carbon and facilitating the nucleophilic attack.



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Caption: Reaction mechanism for the formation of 2,4-dinitrophenylhydrazone.

Experimental Protocol: Synthesis

- Preparation of Brady's Reagent: In a flask, dissolve 1.0 g of 2,4-dinitrophenylhydrazine in 50 mL of methanol. While stirring, cautiously add 2.0 mL of concentrated sulfuric acid dropwise. [3][9]

- Preparation of Aldehyde Solution: In a separate beaker, dissolve 0.5 mL of phenylacetaldehyde in 20 mL of methanol.[9]
- Reaction: Add the prepared Brady's reagent dropwise to the phenylacetaldehyde solution with continuous stirring. A bright yellow to orange-red precipitate of the 2,4-dinitrophenylhydrazone should form almost immediately. The mixture can be gently warmed to ensure the reaction goes to completion.[2][9]
- Isolation: Cool the reaction mixture in an ice bath to maximize the precipitation of the product.[9] Collect the crystalline product by vacuum filtration using a Büchner funnel.[4]
- Purification: Wash the collected crystals with a small amount of cold ethanol to remove any unreacted starting materials or impurities.[4] For further purification, recrystallize the crude product from a minimal amount of hot ethanol or ethyl acetate. Allow the solution to cool slowly to form well-defined crystals, then cool in an ice bath before filtering.
- Drying: Dry the purified crystals thoroughly before proceeding with characterization.

Chemical and Physical Properties

The physical properties of the 2,4-dinitrophenylhydrazone derivative are crucial for its identification.

Table 1: Properties of Phenylacetaldehyde-2,4-dinitrophenylhydrazone

Property	Value	Reference(s)
IUPAC Name	2,4-dinitro-N'-[(E)-2-phenylethylideneamino]aniline	[10]
CAS Number	2074-04-6	
Molecular Formula	C ₁₄ H ₁₂ N ₄ O ₄	[10]
Molecular Weight	300.27 g/mol	[10]
Appearance	Yellow to orange-red crystalline solid	[3]
Melting Point	121 °C (for Phenylacetaldehyde derivative)	Data from various chemical suppliers.

For comparative purposes, the properties of the isomeric tolualdehyde derivatives are provided below.

Table 2: Properties of Tolualdehyde-2,4-dinitrophenylhydrazone Isomers

Property	o-Tolualdehyde Derivative	m-Tolualdehyde Derivative	p-Tolualdehyde Derivative
CAS Number	1773-44-0[11]	2880-05-9[12]	2571-00-8[13][14]
Molecular Formula	C ₁₄ H ₁₂ N ₄ O ₄ [11]	C ₁₄ H ₁₂ N ₄ O ₄ [12]	C ₁₄ H ₁₂ N ₄ O ₄ [13][14]
Molecular Weight	300.27 g/mol [11]	300.27 g/mol [12]	300.27 g/mol [13][15]
Appearance	Yellow Solid[11]	Not specified	Not specified
Melting Point	196 °C[11]	Not specified	Not specified

Spectroscopic Characterization

Modern spectroscopic techniques provide unambiguous structural confirmation of the synthesized derivative.

Infrared (IR) Spectroscopy

The IR spectrum of a 2,4-dinitrophenylhydrazone is distinct from its parent aldehyde. The strong C=O stretching band of the aldehyde (typically around 1724 cm^{-1} for phenylacetaldehyde[16]) disappears and is replaced by characteristic bands of the hydrazone.

Table 3: Key IR Absorption Bands for Phenylacetaldehyde-2,4-dinitrophenylhydrazone

Vibrational Mode	Characteristic Absorption Band (cm^{-1})	Rationale
N-H Stretch	~3287	Indicates the presence of the N-H group in the hydrazone.[4][17]
Aromatic C-H Stretch	~3090	Characteristic of C-H bonds in the phenyl and dinitrophenyl rings.[4][17]
C=N Stretch (Imine)	~1620	Formation of the new C=N double bond, replacing the C=O bond.[17]
Aromatic C=C Stretch	~1600	Skeletal vibrations of the aromatic rings.[17]
Asymmetric Ar-NO ₂ Stretch	~1516	Strong absorption due to the nitro groups.[4][17]
Symmetric Ar-NO ₂ Stretch	~1329	Strong absorption due to the nitro groups.[4][17]
C-N Stretch	~1136	Stretching vibration of the carbon-nitrogen single bond.[4][17]

Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H and ^{13}C NMR spectroscopy provide detailed information about the chemical environment of the hydrogen and carbon atoms in the molecule.

Table 4: Predicted ^1H NMR Spectroscopy Data

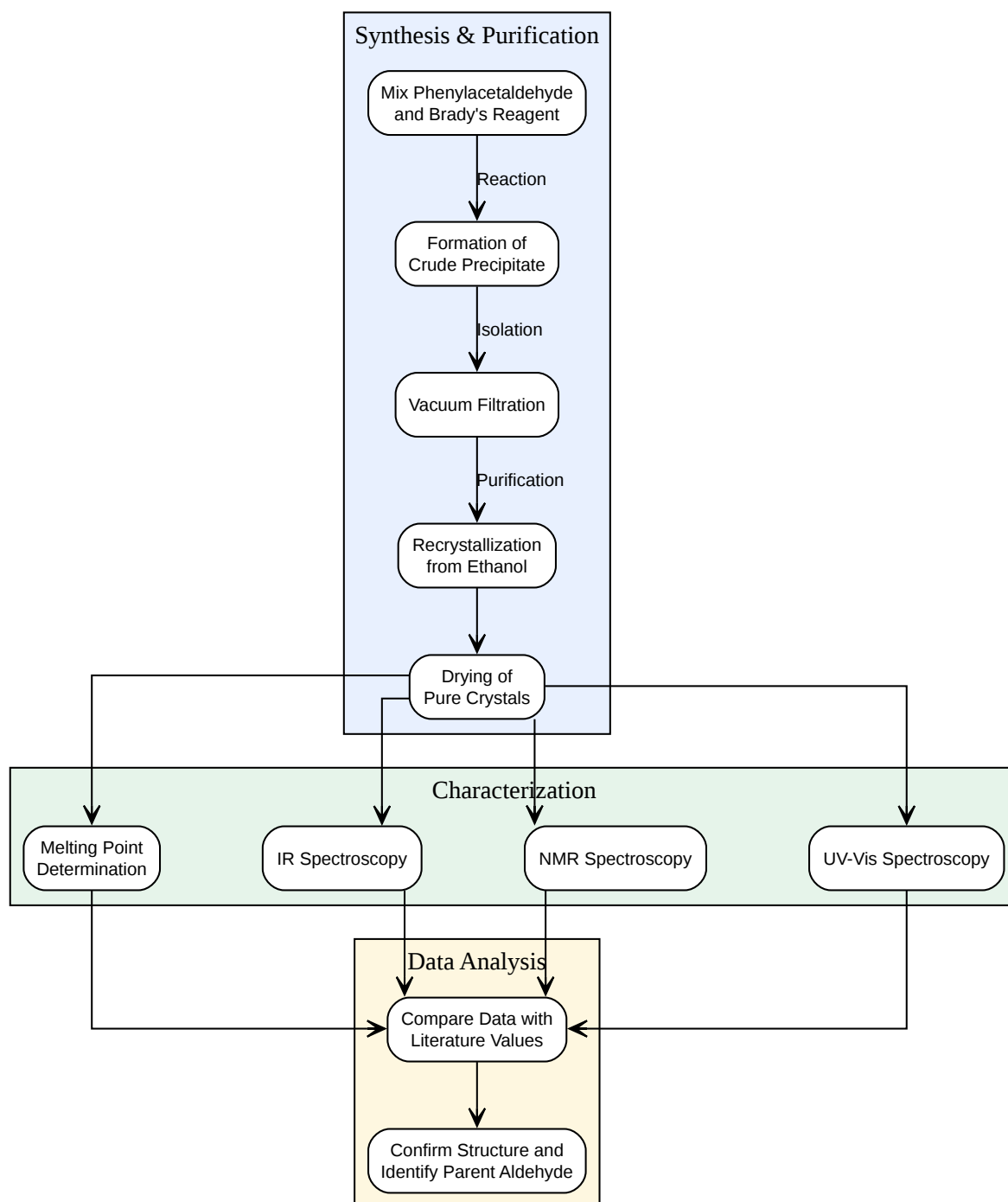
Proton Assignment	Chemical Shift (δ ppm)	Multiplicity	Rationale
N-H Proton	Variable (often > 10 ppm)	Broad Singlet	The acidic proton on the nitrogen, often broadened by exchange.[4]
Aromatic Protons	7.2 - 9.0	Multiplet	Protons on the phenyl and dinitrophenyl rings appear in the aromatic region. Protons ortho to the nitro groups are significantly downfield. [4]
CH=N Proton	~7.5 - 8.0	Triplet	The proton on the imine carbon, coupled to the adjacent CH_2 group.
-CH ₂ - Proton	~3.8	Doublet	The methylene protons adjacent to the phenyl ring and the imine carbon.

UV-Visible (UV-Vis) Spectroscopy

2,4-dinitrophenylhydrazones are intensely colored due to an extended conjugated system that includes both aromatic rings and the C=N bond. This extended chromophore shifts the absorption maximum (λ_{max}) to the visible region of the electromagnetic spectrum.[9] The UV-Vis spectrum typically shows intense peaks assigned to π - π^* and n - π^* transitions of the aromatic compound.[18][19] The λ_{max} for such derivatives is generally found in the range of 350-390 nm, depending on the solvent and the specific structure of the parent carbonyl compound.[9][18]

Comprehensive Experimental Workflow

The overall process from synthesis to characterization is a systematic workflow designed to ensure the accurate identification of the starting aldehyde.



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Caption: Experimental workflow for synthesis and spectroscopic characterization.

Safety and Handling

- 2,4-Dinitrophenylhydrazine (DNPH): DNPH is relatively sensitive to shock and friction and is a shock explosive when dry.[2][3] For this reason, it is usually supplied and handled as a wet powder to reduce its explosive hazard.[2]
- Phenylacetaldehyde-2,4-dinitrophenylhydrazone: While specific GHS data for this derivative is not readily available, related compounds are classified with hazards such as being a flammable solid, harmful if swallowed, and causing skin and eye irritation.[12][15] Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn at all times. All manipulations should be performed in a well-ventilated fume hood.

Conclusion

Phenylacetaldehyde-2,4-dinitrophenylhydrazone is a critical derivative for the definitive identification of phenylacetaldehyde. Its formation via a straightforward condensation reaction provides a stable, crystalline solid that can be rigorously characterized. This guide has detailed the synthesis, purification, and comprehensive spectroscopic analysis of this compound, providing researchers with the necessary protocols and data to confidently identify this important aldehyde. The combination of classical methods like melting point determination with modern spectroscopic techniques such as IR, NMR, and UV-Vis provides a self-validating system for structural elucidation, upholding the principles of scientific integrity and accuracy.

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